

Long-term storage conditions for Kif18A-IN-16

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Compound of Interest		
Compound Name:	Kif18A-IN-16	
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Kif18A-IN-16 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term storage and handling of **Kif18A-IN-16**.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **Kif18A-IN-16**?

A1: For long-term stability, the solid form of **Kif18A-IN-16** should be stored at -20°C. Under these conditions, the compound is expected to be stable for up to 3 years. For shorter periods, storage at 4°C is acceptable for up to 2 years.[1][2]

Q2: What is the recommended solvent for reconstituting **Kif18A-IN-16**?

A2: Dimethyl sulfoxide (DMSO) is the most common and recommended solvent for reconstituting **Kif18A-IN-16** and other small molecule inhibitors.[1] Ensure you are using a fresh, anhydrous grade of DMSO to prevent degradation of the compound.

Q3: How should I store **Kif18A-IN-16** stock solutions?

A3: Once reconstituted, stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.[1] For long-term storage, these aliquots should be kept at -80°C, where they are typically stable for up to 6 months.[1][3][4] For shorter-term storage, -20°C is acceptable for up to one month.[1][3][4]



Q4: Can I store Kif18A-IN-16 in an aqueous solution?

A4: It is generally not recommended to store small molecule inhibitors in aqueous solutions for long periods as they may be prone to degradation. Prepare fresh dilutions in your aqueous buffer from the DMSO stock solution for your experiments on the day of use.

Q5: The product was shipped at room temperature, but the vial says to store at -20°C. Is it still viable?

A5: Yes. Small molecule inhibitors like **Kif18A-IN-16** are often stable at ambient temperatures for the duration of shipping.[1] Upon receipt, you should follow the long-term storage instructions indicated on the product datasheet, which is typically -20°C for the solid compound. [1]

Storage Conditions Summary

Form	Storage Temperature	Duration	Reference
Solid (Lyophilized Powder)	-20°C	Up to 3 years	[1][2]
Solid (Lyophilized Powder)	4°C	Up to 2 years	[1][2]
Stock Solution (in DMSO)	-80°C	Up to 6 months	[1][3][4]
Stock Solution (in DMSO)	-20°C	Up to 1 month	[1][3][4]

Troubleshooting Guide Issue: Precipitate observed in the stock solution after thawing.

• Cause: The inhibitor may have come out of solution during the freezing process. This can also occur if the stock solution was not thoroughly mixed initially.



• Solution: Before use, warm the vial to room temperature and vortex thoroughly to ensure the inhibitor is fully redissolved. Gentle sonication can also be used to aid solubilization.

Issue: Precipitate forms when diluting the DMSO stock solution into an aqueous buffer.

- Cause: The inhibitor has low solubility in aqueous solutions and is precipitating out.
- Solution:
 - Lower the final concentration: The concentration of the inhibitor in the aqueous buffer may be too high. Try using a lower final concentration.
 - Optimize DMSO concentration: While the final DMSO concentration in cell culture should be kept low (typically <0.5%), a slightly higher concentration may be needed to maintain solubility.[2] Always include a vehicle control with the same final DMSO concentration in your experiments.[2]
 - Serial dilutions: Perform initial serial dilutions in DMSO before the final dilution into the aqueous buffer.

Issue: Reduced or no activity of the inhibitor in my experiment.

- Cause 1: Improper Storage: The inhibitor may have degraded due to improper storage conditions, such as prolonged storage at room temperature or multiple freeze-thaw cycles of the stock solution.
- Solution 1: Use a fresh aliquot of the stock solution that has been stored correctly at -80°C. If you suspect the entire stock is compromised, reconstitute a fresh vial of the solid compound.
- Cause 2: Incomplete Solubilization: The inhibitor may not have been fully dissolved when the stock solution was prepared or after thawing.
- Solution 2: Ensure the stock solution is completely clear and free of any precipitate before making further dilutions. Vortexing or gentle sonication can help.

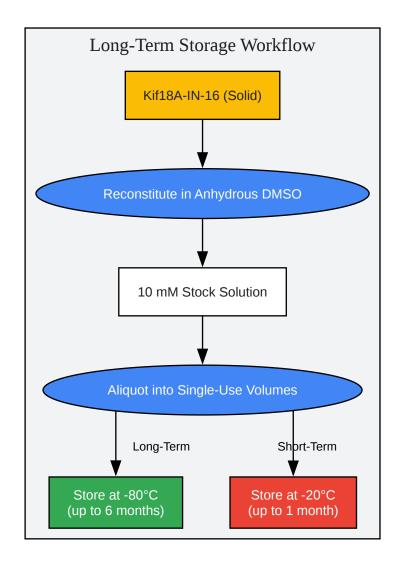


Experimental Protocols Protocol for Reconstitution and Aliquoting of Kif18A-IN16

- Pre-Reconstitution: Before opening the vial, centrifuge it briefly to ensure all the lyophilized powder is at the bottom.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Dissolution: Vortex the vial thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or sonication can be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: Dispense the stock solution into single-use, low-retention microcentrifuge tubes.
 The volume of each aliquot should be appropriate for a single experiment to avoid freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Visual Guides

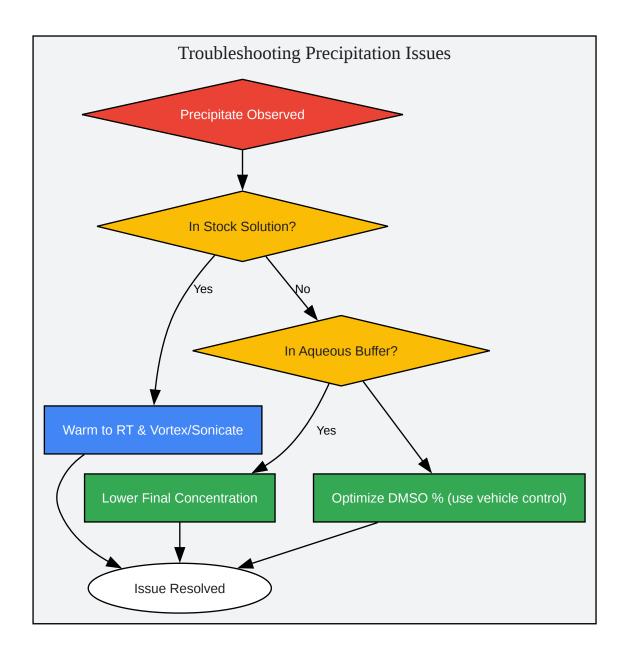




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Caption: Recommended workflow for reconstituting and storing Kif18A-IN-16.





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Caption: A logical guide for troubleshooting precipitation of Kif18A-IN-16.

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